

Comprehensive Characterization Guide: 5-Chloro-2-iodobenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-2-iodobenzaldehyde

CAS No.: 1001334-22-0

Cat. No.: B2444130

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CAS No: 1001334-22-0 | Formula: C₇H₄ClIO | MW: 266.46 g/mol

Executive Summary

5-Chloro-2-iodobenzaldehyde is a di-halogenated benzaldehyde derivative primarily utilized as a scaffold in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) due to the orthogonal reactivity of the aryl-iodide and aryl-chloride bonds.^[1]

While often treated as a simple reagent, its physical appearance is a primary diagnostic indicator of chemical integrity. This guide details how to interpret its macroscopic properties to assess purity, stability, and suitability for downstream applications.

Part 1: The Macroscopic Profile

Standard Physical Appearance

In its pure form, **5-Chloro-2-iodobenzaldehyde** exists as a crystalline solid.

Property	Specification	Diagnostic Note
Physical State	Solid (Crystalline Powder)	If liquid or oily, significant solvent retention or eutectic impurity exists.
Color	White to Pale Yellow	Deep Yellow/Brown: Indicates free iodine () liberation. White Crusting: Indicates oxidation to benzoic acid.
Odor	Faint, characteristic aldehyde (Almond-like)	Acrid/Acidic: Indicates hydrolysis or oxidation to 5-chloro-2-iodobenzoic acid.
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in Water	Turbidity in organic solvents suggests inorganic salt contamination.

The "Color-Purity" Correlation

The color of iodinated benzaldehydes is highly sensitive to storage conditions. The carbon-iodine (

) bond is the weakest bond in the molecule (

50-60 kcal/mol), making it susceptible to homolytic cleavage by light.

- **Grade A (High Purity):** Off-white to pale cream. Indicates minimal photon exposure and intact aldehyde functionality.
- **Grade B (Passable):** Light yellow. Minor iodine liberation or trace oxidation. Suitable for crude reactions but may require recrystallization for sensitive catalysis.
- **Grade C (Degraded):** Orange to Brown. Significant iodine detachment. The free iodine can act as a radical inhibitor or oxidant in subsequent palladium cycles, poisoning the catalyst.

Part 2: Physicochemical Characterization & QC

Melting Point Determination

Unlike its isomers which have well-established literature values (e.g., 2-iodobenzaldehyde, mp 37°C), **5-Chloro-2-iodobenzaldehyde** is often synthesized de novo.

- Expected Range: Typically 60°C – 80°C (Dependent on polymorph and purity).
- Depression: A melting range

or a value significantly below the expected window indicates the presence of 5-chloro-2-iodobenzyl alcohol (precursor) or solvent inclusion.

Spectral Validation (Self-Validating Protocol)

Visual inspection must be corroborated by spectral data.

- ^1H NMR (DMSO- d_6 /CDCl $_3$):
 - Aldehyde Proton: Look for a distinct singlet at 10.0–10.3 ppm.
 - Impurity Check: A broad singlet at 13.0 ppm indicates carboxylic acid (oxidation). A doublet at 4.6 ppm indicates benzyl alcohol (incomplete oxidation during synthesis).
- FT-IR:
 - Carbonyl Stretch (): Sharp band at 1680–1700 cm^{-1} .
 - Absence Check: Ensure no broad stretch (

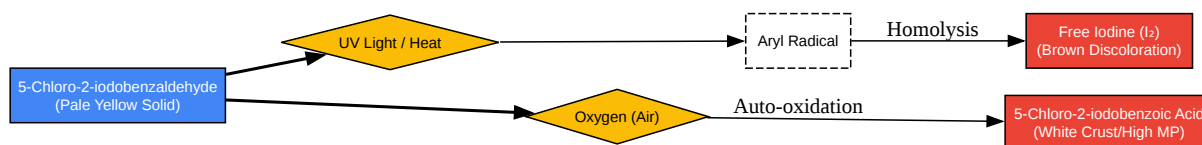
cm^{-1}) which would suggest moisture or alcohol contamination.

Part 3: Stability & Degradation Logic

The molecule faces two primary degradation pathways that alter its physical appearance: Photo-deiodination and Aerobic Oxidation.

Degradation Mechanism Visualization

The following diagram illustrates the causal link between environmental exposure and physical changes.



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Figure 1: Degradation pathways affecting physical appearance. Light exposure leads to browning (iodine release), while air exposure leads to acid formation.

Part 4: Handling & Purification Protocols

Storage Requirements

To maintain the "Pale Yellow" appearance and chemical integrity:

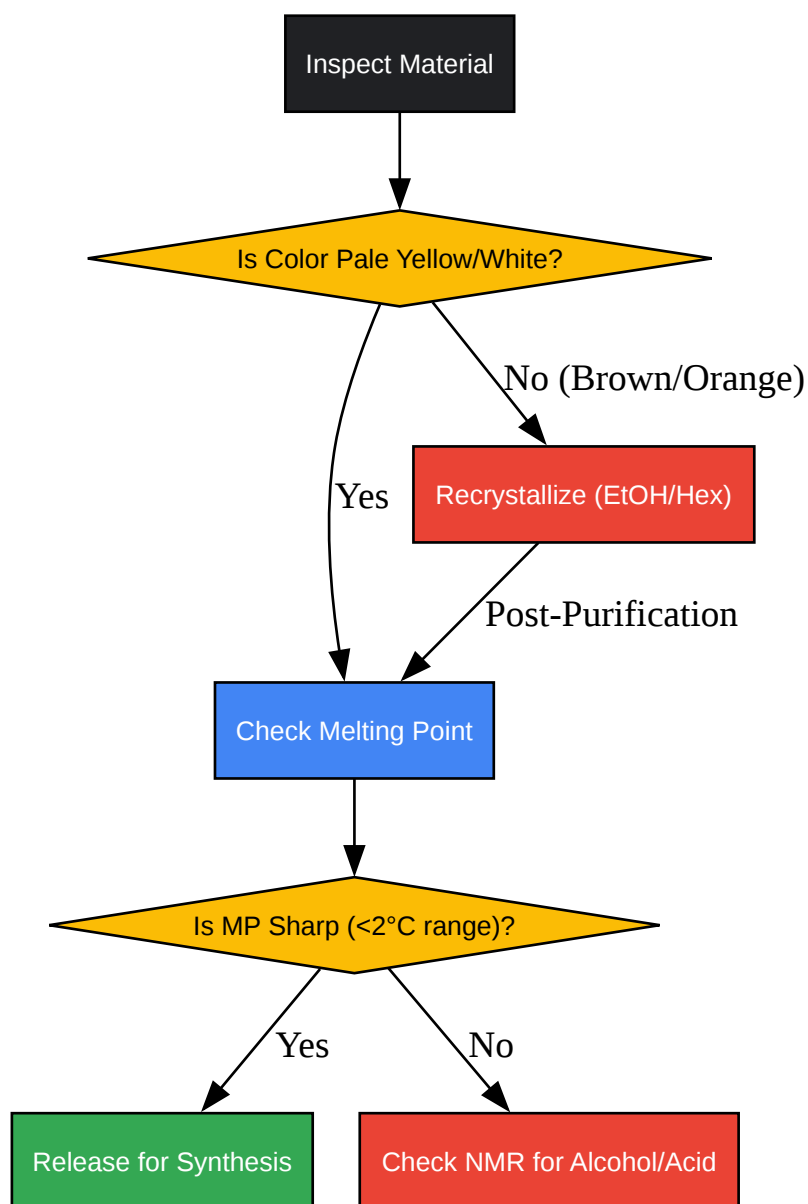
- Light Exclusion: Store in amber vials wrapped in aluminum foil.
- Atmosphere: Flush headspace with Argon or Nitrogen after every use.
- Temperature: Refrigerate at

Purification (Recrystallization)

If the material appears brown or has a depressed melting point, perform the following purification before use in sensitive catalytic cycles:

- Dissolution: Dissolve the crude solid in a minimum amount of hot Ethanol or Ethyl Acetate.
- Filtration: If the solution is cloudy (inorganic salts), filter while hot.
- Crystallization: Add Hexanes dropwise until slight turbidity persists, then cool slowly to .
- Wash: Filter the crystals and wash with cold Hexanes to remove the yellow iodine-tinted mother liquor.
- Drying: Vacuum dry in the dark (avoid heat $>40^{\circ}\text{C}$ to prevent sublimation/degradation).

Quality Control Decision Tree



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Figure 2: QC workflow for assessing material suitability based on physical appearance and melting point.

References

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Sources

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